

discovery and history of 2,3-Dibromopropyl isothiocyanate

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Compound of Interest

Compound Name: 2,3-Dibromopropyl isothiocyanate

Cat. No.: B1295461

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An in-depth technical guide on the discovery and history of **2,3-Dibromopropyl isothiocyanate** is not feasible due to the extremely limited publicly available information on this specific compound. Extensive searches have yielded minimal data, suggesting that it is not a widely studied or commercially significant chemical. The available information is insufficient to construct a comprehensive guide that meets the detailed requirements of researchers, scientists, and drug development professionals.

There is a significant confusion in scientific literature and databases with a similarly named but structurally different compound, Tris(2,3-dibromopropyl) isocyanurate (TBC), a brominated flame retardant. This has led to a scarcity of specific data pertaining solely to **2,3-Dibromopropyl isothiocyanate**.

Limited Available Data

What little information could be found is summarized below.

Physicochemical Properties

A summary of the basic physicochemical properties of **2,3-Dibromopropyl isothiocyanate** is provided in Table 1.

| Property | Value |
|-------------------|--|
| CAS Number | 51784-10-2 |
| Molecular Formula | C ₄ H ₅ Br ₂ NS |
| Molecular Weight | 258.96 g/mol |
| Boiling Point | 271.8 ± 30.0 °C (Predicted) |
| Density | 1.96 g/cm ³ |

Table 1: Physicochemical Properties of **2,3-Dibromopropyl isothiocyanate**. This table summarizes the known basic chemical and physical properties of the compound.

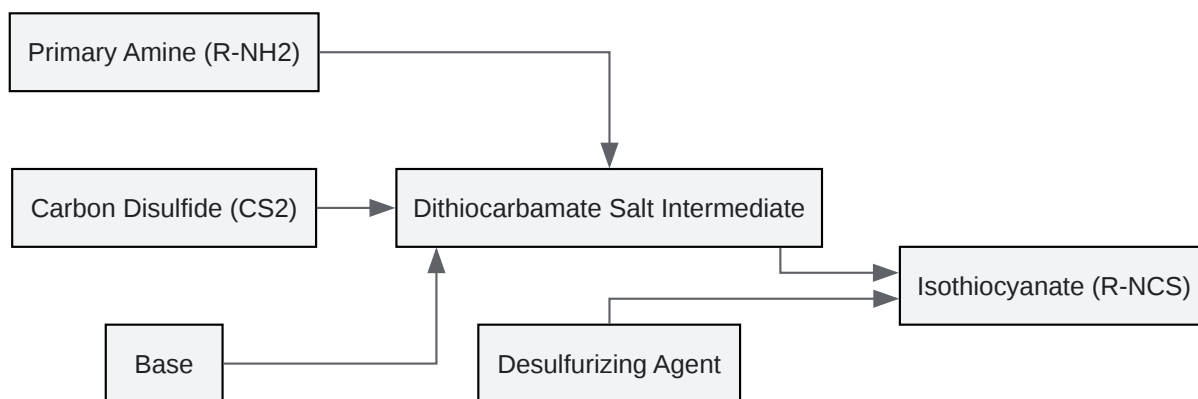
General Information on Isothiocyanates

While specific data on **2,3-Dibromopropyl isothiocyanate** is lacking, general information on the broader class of isothiocyanates may provide some context for researchers.

Synthesis

Isothiocyanates are typically synthesized from primary amines. A common method involves the reaction of a primary amine with carbon disulfide to form a dithiocarbamate salt, which is then decomposed to the isothiocyanate. Another established method is the reaction of primary amines with thiophosgene.

A general workflow for the synthesis of isothiocyanates from primary amines is depicted below.



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Figure 1: General Synthesis of Isothiocyanates. This diagram illustrates a common synthetic route to isothiocyanates starting from primary amines and carbon disulfide.

Biological Activity

Many isothiocyanates are known to possess biological activity, including nematicidal, antimicrobial, and anticancer properties. The isothiocyanate functional group ($-N=C=S$) is highly reactive and can interact with various biological macromolecules, which is believed to be the basis for their bioactivity.

The nematicidal activity of some isothiocyanates is attributed to their ability to disrupt cellular processes in nematodes. However, no specific studies on the nematicidal activity of **2,3-Dibromopropyl isothiocyanate** were found.

Conclusion

The discovery and history of **2,3-Dibromopropyl isothiocyanate** remain obscure based on publicly accessible information. There is a critical lack of published research on its synthesis, experimental protocols, biological activities, and mechanisms of action. Researchers interested in this specific compound would likely need to perform foundational research, as a comprehensive body of literature does not appear to exist. The information provided here is based on the very limited data available and general knowledge of the isothiocyanate class of compounds.

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